

Chlorobutanol Hepatotoxicity: Key Experimental Data

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Compound Focus: Chlorobutanol

CAS No.: 57-15-8

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The table below summarizes quantitative findings from a repeated-dose 28-day oral toxicity study in Sprague Dawley rats, which provides the most concrete experimental data for safety assessment [1] [2].

Parameter	Findings in Rats (28-Day Oral Toxicity)
Dosing	12.5, 25, 50, 100 mg/kg b.w./day
Target Organs	Liver, Kidneys
Liver Effects	↑ Relative liver weight (both sexes at 100 mg/kg/day). Histopathological changes in females.
Kidney Effects	↑ Relative kidney weight (both sexes at 100 mg/kg/day). Histopathological changes in males.
Single-Dose Toxicity (ALD)	>250 mg/kg b.w. [1] [2]

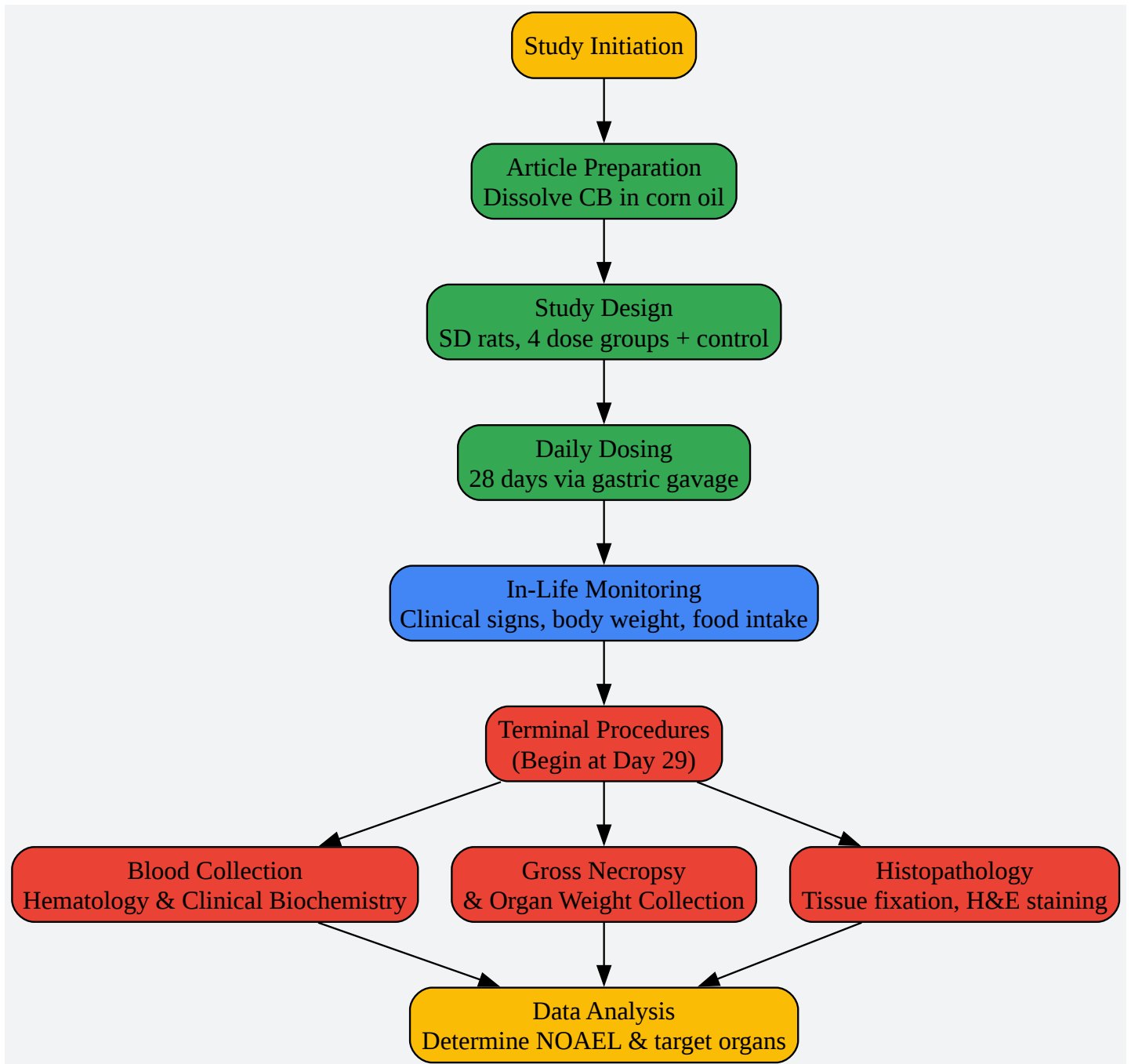
| **No Adverse Effect Level (NOAEL)** | **Females:** 50 mg/kg b.w./day **Males:** 12.5 mg/kg b.w./day [1] [2] |

Experimental Protocol: 28-Day Repeated Dose Oral Toxicity Study

For researchers needing to replicate or build upon these findings, here is a detailed methodology based on the OECD guideline 407 and the study by the National Institute of Food and Drug Safety Evaluation [1] [2].

- **Test System:** Crl:CD Sprague Dawley (SD) rats, specific-pathogen-free. Common practice uses animals aged 5-6 weeks at the start of dosing.
- **Animal Housing:** Standard laboratory conditions (temperature $22 \pm 3^{\circ}\text{C}$, humidity $50 \pm 15\%$, 12-hour light/dark cycle). Animals are typically housed in small groups by sex in polycarbonate cages.
- **Test Article Preparation:** **Chlorobutanol** (purity 95-100%) is dissolved in a vehicle, such as corn oil, to achieve the required dosing concentrations [1] [2].
- **Study Design:**
 - **Groups:** At least five animals per sex per group. A vehicle control group (receiving corn oil only) and several treatment groups (e.g., 12.5, 25, 50, 100 mg/kg b.w./day).
 - **Dosing:** Administer the test substance once daily via **gastric gavage** for 28 consecutive days. The dosing volume is calculated based on the most recent body weight.
- **In-Life Observations:**
 - **Daily:** Monitor for mortality, morbidity, and clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.).
 - **Weekly:** Record body weight and food consumption.
- **Terminal Procedures:**
 - **Blood Collection:** Under anesthesia, collect blood at study termination for hematology and clinical biochemistry analysis.
 - **Hematology:** Includes WBC, RBC, HGB, HCT, and platelet counts.
 - **Clinical Biochemistry (Liver & Kidney Focus):** Key parameters are **ALT, AST, ALP, GGT** (liver), and **BUN, CREA** (kidneys), alongside total protein, albumin, and cholesterol [1] [2].
 - **Necropsy & Organ Weights:** Conduct a full gross necropsy. Key organs (liver, kidneys, spleen, heart, brain, etc.) are weighed absolutely and relative to body and brain weights.
 - **Histopathology:** Preserve organs in 10% neutral buffered formalin. Process tissues, embed in paraffin, section, and stain with **Hematoxylin and Eosin (H&E)**. A detailed microscopic examination is performed on all preserved tissues, with special attention to the liver and kidneys [1] [2].

This experimental workflow can be visualized as follows:



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Frequently Asked Questions (FAQs) for Researchers

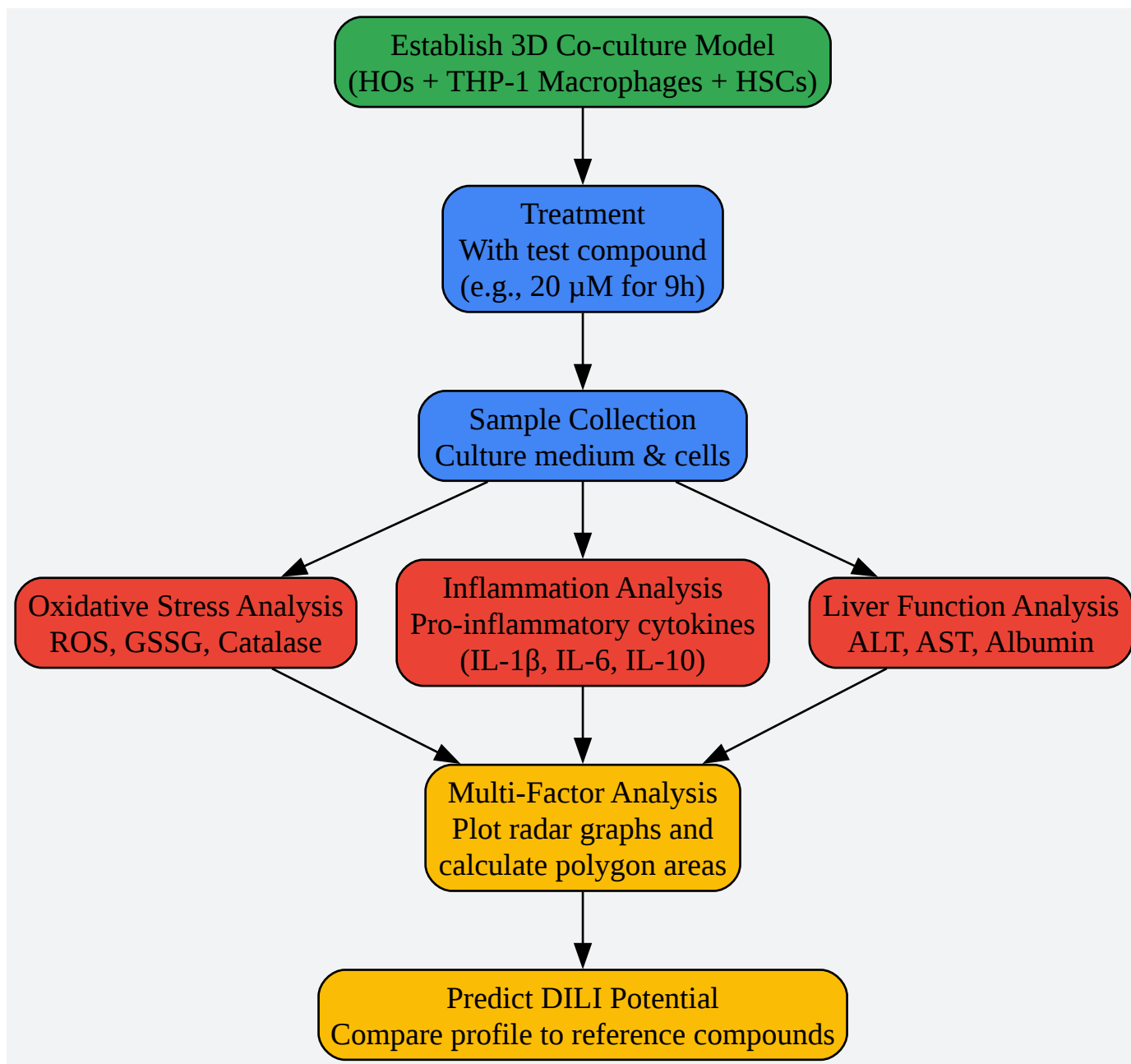
Q1: What are the primary cellular mechanisms of chlorobutanol toxicity? While the exact mechanisms for **chlorobutanol** are not fully elucidated, it shares structural similarities with other chlorinated compounds known to cause oxidative stress. A proposed mechanism, based on general hepatotoxicity pathways, involves metabolic activation generating reactive oxygen species (ROS), leading to glutathione depletion, mitochondrial dysfunction, and ultimately, liver cell damage [3]. This is a common pathway for many hepatotoxicants.

Q2: Are there any sensitive in vitro models for screening chlorobutanol hepatotoxicity? For early screening, **3D hepatic organoids** are a promising model. These systems better recapitulate human liver function and metabolic capacity compared to traditional 2D cell lines. You can co-culture hepatocytes with non-parenchymal cells like macrophages (e.g., THP-1 cells) and hepatic stellate cells (HSCs) in Matrigel domes to create a more physiologic environment for hepatotoxicity evaluation [4].

Q3: Does chlorobutanol pose a risk of bioaccumulation? Existing pharmacokinetic data suggests potential for accumulation. A mouse study showed that **chlorobutanol** has a **serum half-life of approximately 7.45 hours** after a single dose. Furthermore, the study demonstrated placental transfer, indicating that the compound can distribute to tissues and potentially reach toxic levels with repeated exposure [5].

Advanced Hepatotoxicity Evaluation Workflow

For a more comprehensive and human-relevant risk assessment, consider integrating advanced in vitro models. The following diagram illustrates a workflow for evaluating hepatotoxicity using a sophisticated 3D organoid system [4].



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